

Labeled ALRT1550: Application Notes and Protocols for Cancer Research

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Compound of Interest

Compound Name: ALRT1550

Cat. No.: B1667003

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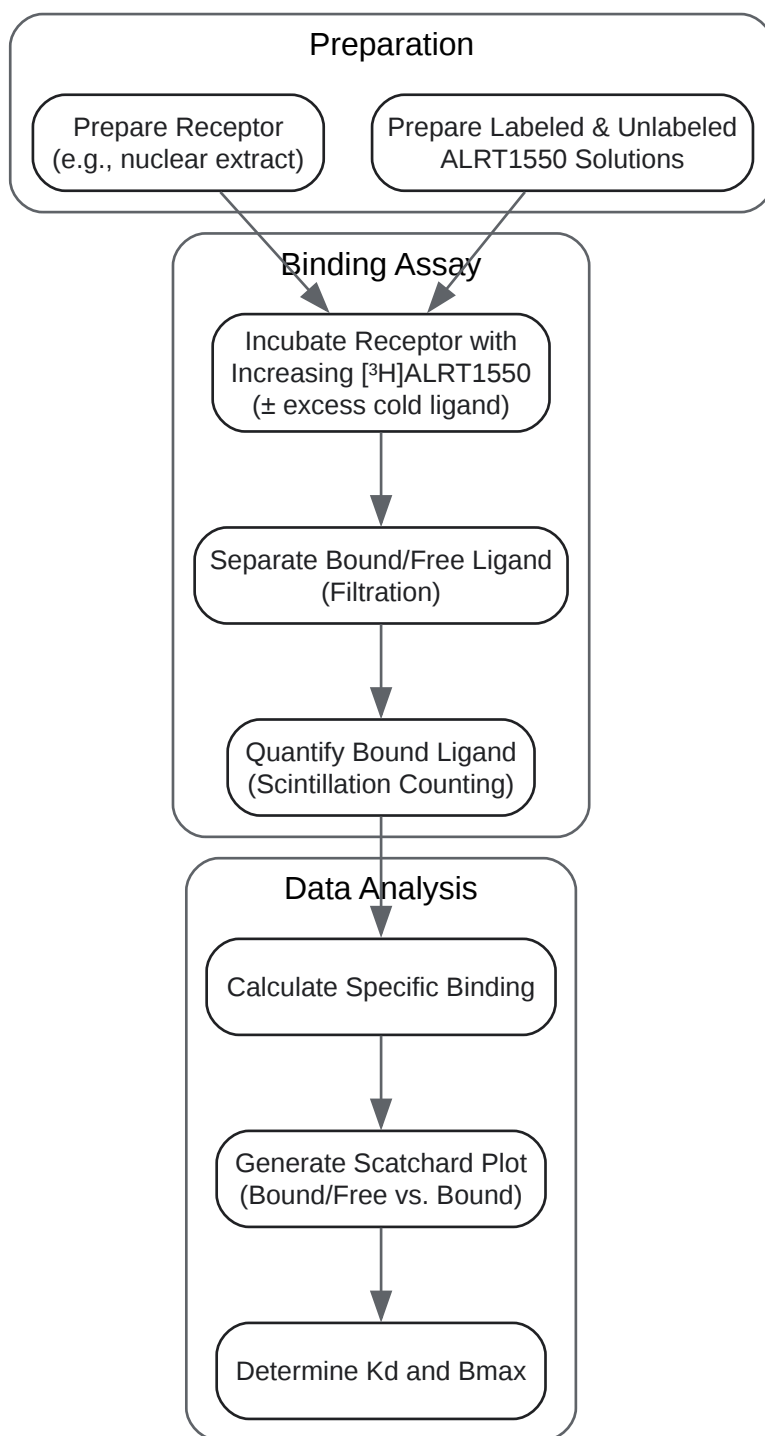
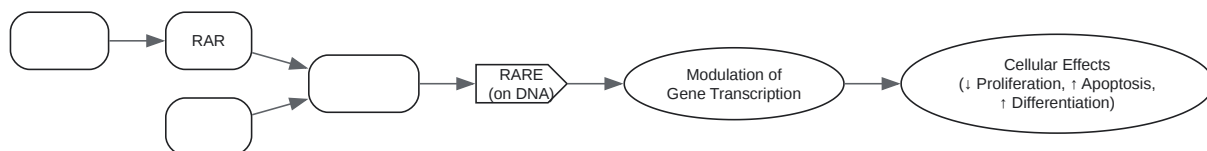
For Researchers, Scientists, and Drug Development Professionals

Introduction

ALRT1550 is a potent and selective synthetic retinoid that acts as an agonist for retinoic acid receptors (RARs).[1][2][3] As a member of the retinoid class of compounds, **ALRT1550** plays a crucial role in regulating gene expression involved in cellular differentiation, proliferation, and apoptosis.[4] This document provides detailed application notes and protocols for the use of labeled **ALRT1550** in cancer research, focusing on its antiproliferative and antitumor activities. The information presented is intended to guide researchers in designing and executing experiments to evaluate the therapeutic potential of this compound.

Mechanism of Action

ALRT1550 exerts its biological effects by binding to and activating retinoic acid receptors (RARs), which are ligand-dependent transcription factors.[1][3] RARs form heterodimers with retinoid X receptors (RXRs) and bind to specific DNA sequences known as retinoic acid response elements (RAREs) in the promoter regions of target genes. This binding modulates the transcription of genes that control critical cellular processes. **ALRT1550** is highly selective for RARs, with significantly lower affinity for RXRs, allowing for the specific investigation of RAR-mediated signaling pathways.[1][3]



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